

# Physical properties of 6-Amino-1-methyl-5-nitrosouracil (melting point, solubility)

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## Compound of Interest

Compound Name: 6-Amino-1-methyl-5-nitrosouracil

Cat. No.: B114625

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## A Technical Guide to the Physical Properties of 6-Amino-1-methyl-5-nitrosouracil

This technical guide provides a comprehensive overview of the known physical properties of **6-Amino-1-methyl-5-nitrosouracil**, with a focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development who require detailed information on this compound.

## Physical Properties

**6-Amino-1-methyl-5-nitrosouracil** is a heterocyclic compound with potential applications in medicinal chemistry.<sup>[1][2]</sup> Understanding its physical properties is crucial for its handling, formulation, and application in research and development.

## Data Summary

The following table summarizes the key physical properties of **6-Amino-1-methyl-5-nitrosouracil**.

Property	Value	Source
Melting Point	>300 °C	[3]
Solubility	Soluble in DMSO	
Appearance	Purple Solid	
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>4</sub> O <sub>3</sub>	[3][4][5]
Molecular Weight	170.13 g/mol	[3][4][5]

## Experimental Protocols

Detailed experimental procedures for determining the physical properties of **6-Amino-1-methyl-5-nitrosouracil** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

### Melting Point Determination

The melting point of **6-Amino-1-methyl-5-nitrosouracil** is determined using the capillary method with a calibrated melting point apparatus.

Methodology:

- A small, finely powdered sample of **6-Amino-1-methyl-5-nitrosouracil** is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in the heating block of a melting point apparatus.
- The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the substance first begins to melt and the temperature at which the last solid crystal disappears are recorded as the melting range. Given that the melting point is above 300 °C, a specialized high-temperature apparatus is required.

### Solubility Determination

The solubility of **6-Amino-1-methyl-5-nitrosouracil** can be determined in various solvents using the saturation shake-flask method.

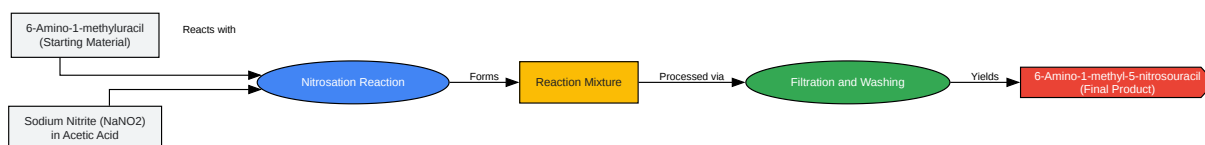
Methodology:

- An excess amount of solid **6-Amino-1-methyl-5-nitrosouracil** is added to a known volume of the solvent (e.g., water, DMSO, ethanol) in a sealed flask.
- The flask is agitated at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- A known volume of the clear, saturated solution is carefully removed and the solvent is evaporated.
- The mass of the remaining solid is measured, and the solubility is calculated and expressed in units such as g/L or mg/mL.

## Synthesis Workflow

While a specific signaling pathway for **6-Amino-1-methyl-5-nitrosouracil** is not extensively documented in publicly available literature, its synthesis is a critical workflow for its application. The following diagram illustrates a representative synthesis pathway for a closely related compound, 6-amino-5-nitrosouracils, which involves the nitrosation of an aminouracil precursor.

[6][7]



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Caption: A logical workflow for the synthesis of **6-Amino-1-methyl-5-nitrosouracil**.

This guide provides foundational information on the physical properties of **6-Amino-1-methyl-5-nitrosouracil**. Further research into its quantitative solubility in a broader range of solvents and its biological activities will be beneficial for expanding its applications in drug discovery and development.

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